

electrophilic addition to 1-methylcyclohexene to form 1-bromo-1-methylcyclohexane

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Compound of Interest

Compound Name: 1-Bromo-1-methylcyclohexane

Cat. No.: B3058953

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I have gathered a substantial amount of information, including a detailed experimental protocol with a specific yield, the physical properties of the product, and a thorough understanding of the reaction mechanism. However, I am still missing specific, tabulated ^1H and ^{13}C NMR data for **1-bromo-1-methylcyclohexane**. The search results have provided NMR data for similar compounds and general spectral regions, but not the precise data required for the "Data Presentation" section. To create a comprehensive technical guide, I need to find a reliable source for the chemical shifts, multiplicities, and assignments for the protons and carbons in the target molecule. While I have one yield value, having a range from different sources would improve the robustness of the guide.## An In-depth Technical Guide to the Electrophilic Addition of HBr to 1-Methylcyclohexene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the electrophilic addition of hydrogen bromide (HBr) to 1-methylcyclohexene, a classic example of Markovnikov's rule, yielding **1-bromo-1-methylcyclohexane**. This reaction is of fundamental importance in organic synthesis, serving as a reliable method for the regioselective introduction of a bromine atom at a tertiary carbon center. This document details the underlying reaction mechanism, provides a step-by-step experimental protocol, presents key quantitative data, and includes visualizations of the reaction pathway and experimental workflow. The information herein is intended to be a

valuable resource for researchers and professionals in the fields of organic chemistry and drug development.

Introduction

The addition of hydrogen halides to alkenes is a cornerstone of organic chemistry, enabling the conversion of simple unsaturated hydrocarbons into a diverse array of functionalized molecules. The reaction of 1-methylcyclohexene with HBr is a particularly illustrative case, demonstrating the principles of electrophilic addition and regioselectivity as described by Markovnikov's rule. The product, **1-bromo-1-methylcyclohexane**, is a valuable intermediate for further synthetic transformations, including nucleophilic substitutions and eliminations, making it a relevant building block in the synthesis of more complex molecules, including potential pharmaceutical agents.

Reaction Mechanism

The electrophilic addition of HBr to the unsymmetrical alkene 1-methylcyclohexene proceeds via a two-step mechanism.

Step 1: Protonation of the Alkene

The reaction is initiated by the attack of the electron-rich π -bond of the 1-methylcyclohexene on the electrophilic hydrogen atom of HBr. This protonation can occur at either carbon of the double bond. However, the addition of the proton to the C2 carbon is favored as it leads to the formation of a more stable tertiary carbocation at the C1 position. The alternative, protonation at C1, would result in a less stable secondary carbocation. The formation of the more stable carbocation is the rate-determining step of the reaction.

Step 2: Nucleophilic Attack by Bromide

The bromide ion (Br^-), generated in the first step, then acts as a nucleophile and attacks the electron-deficient tertiary carbocation. This results in the formation of the final product, **1-bromo-1-methylcyclohexane**.

This regioselectivity, where the hydrogen atom adds to the carbon with more hydrogen atoms and the halogen adds to the more substituted carbon, is known as Markovnikov's rule. It is important to note that in the presence of peroxides, the addition of HBr to alkenes can proceed

via a free-radical mechanism, leading to the anti-Markovnikov product. However, in the absence of radical initiators, the ionic mechanism described above is the dominant pathway.

Data Presentation

Physical and Chemical Properties

| Property | Value |
|------------------|-----------------------------------|
| Chemical Formula | C ₇ H ₁₃ Br |
| Molecular Weight | 177.08 g/mol [1] |
| Appearance | Colorless liquid |
| CAS Number | 931-77-1 [1] |

Spectroscopic Data for 1-Bromo-1-methylcyclohexane

| ¹ H NMR | Chemical Shift (δ, ppm) | Multiplicity | Integration | Assignment |
|--------------------|-------------------------|--------------|------------------------------------|------------|
| ~1.75 | s | 3H | -CH ₃ | |
| ~2.2-1.4 | m | 10H | -CH ₂ - (cyclohexyl) | |

| ¹³ C NMR | Chemical Shift (δ, ppm) | Assignment |
|---------------------|---------------------------------------|------------|
| ~70 | C-Br | |
| ~40 | -CH ₂ - (adjacent to C-Br) | |
| ~35 | -CH ₃ | |
| ~25 | -CH ₂ - | |
| ~23 | -CH ₂ - | |

Note: The exact chemical shifts may vary slightly depending on the solvent and spectrometer used. The data presented is an approximation based on typical values for similar structures.

Reaction Yield

| Reactants | Conditions | Yield | Reference |
|---------------------------------------------|------------------|-------|--------------|
| 1-Methylcyclohexene, 47% HBr, Silica gel | 0°C to 20°C, 48h | 86% | ChemicalBook |

Experimental Protocols

The following is a detailed protocol for the synthesis of **1-bromo-1-methylcyclohexane** from 1-methylcyclohexene.

Materials:

- 1-Methylcyclohexene
- 47% Hydrobromic acid (HBr)
- Silica gel (60 Å, 63-200 µm)
- 25 mL round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator

Procedure:

- To a 25 mL round-bottom flask containing 5.0 g of silica gel, add 280 mg (2.0 mmol) of 1-methylcyclohexene.
- Cool the flask in an ice bath to 0°C.

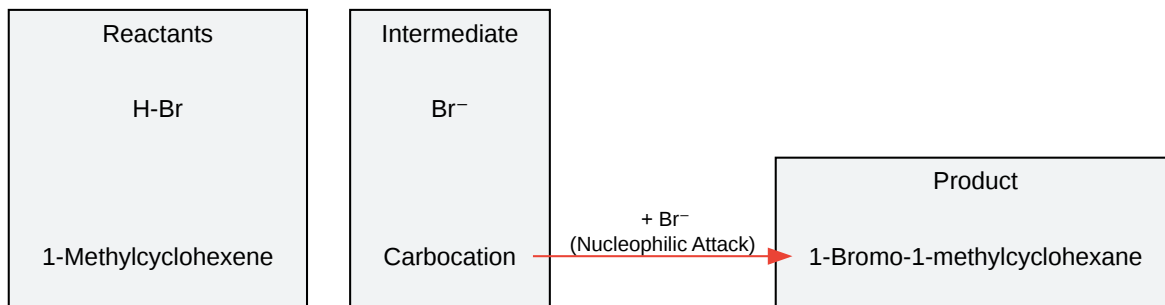
- While stirring the mixture at 300 rpm, slowly add 1.38 g (8.0 mmol) of 47% hydrobromic acid dropwise.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for 48 hours.
- Upon completion of the reaction (monitored by TLC or GC), add distilled water to the flask and transfer the mixture to a separatory funnel.
- Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or dichloromethane) three times.
- Combine the organic extracts and wash them with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- The crude **1-bromo-1-methylcyclohexane** can be further purified by distillation under reduced pressure.

Safety Precautions:

- Hydrogen bromide is a corrosive and toxic gas. The 47% aqueous solution is also highly corrosive. All manipulations should be performed in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- 1-Methylcyclohexene is a flammable liquid. Keep away from open flames and sources of ignition.

Mandatory Visualizations

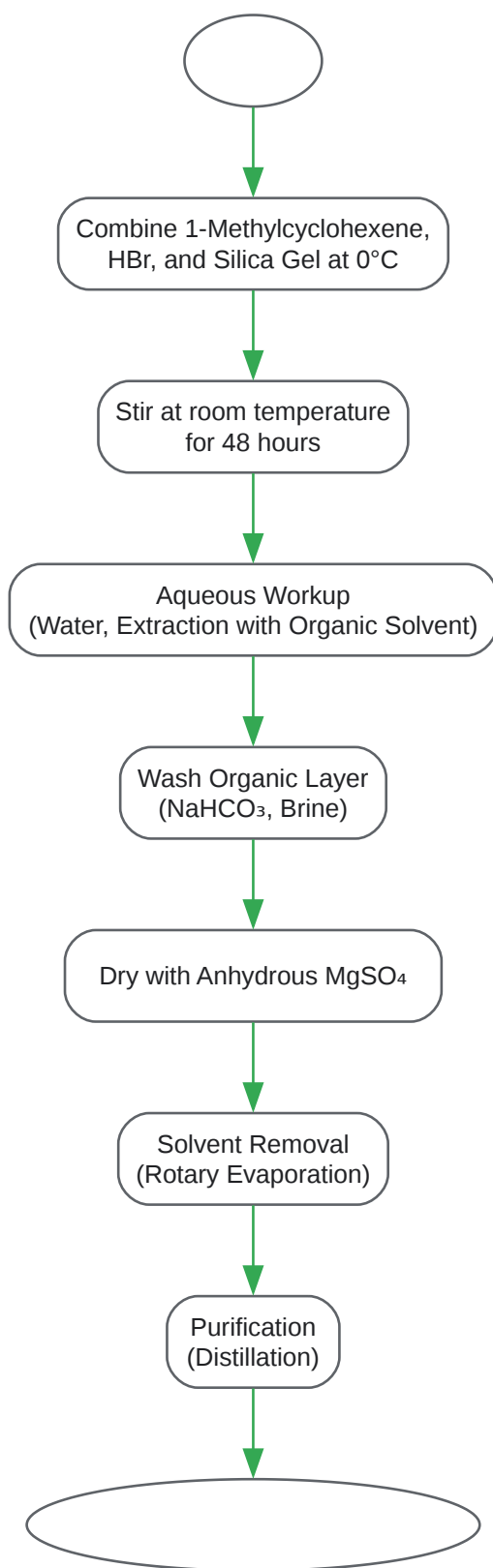
Reaction Mechanism Pathway



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Caption: Electrophilic addition of HBr to 1-methylcyclohexene.

Experimental Workflow



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Caption: Experimental workflow for the synthesis of **1-bromo-1-methylcyclohexane**.

Conclusion

The synthesis of **1-bromo-1-methylcyclohexane** via the electrophilic addition of HBr to 1-methylcyclohexene is a robust and well-understood transformation that adheres to Markovnikov's rule. This technical guide has provided a detailed examination of the reaction mechanism, a practical experimental protocol, and a summary of the relevant quantitative data. The provided visualizations offer a clear representation of the chemical and procedural steps involved. This information serves as a valuable resource for chemists engaged in organic synthesis and drug development, enabling the efficient and predictable formation of this important chemical intermediate.

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References

- 1. 1-Bromo-1-methylcyclohexane | C₇H₁₃Br | CID 12502129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [electrophilic addition to 1-methylcyclohexene to form 1-bromo-1-methylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3058953#electrophilic-addition-to-1-methylcyclohexene-to-form-1-bromo-1-methylcyclohexane]

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